

solubility and stability of m-PEG5-azide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG5-azide

Cat. No.: B609268

[Get Quote](#)

An In-depth Technical Guide to the Solubility and Stability of **m-PEG5-azide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of methoxy-polyethylene glycol-azide with five ethylene glycol units (**m-PEG5-azide**). The information herein is intended to support researchers, scientists, and professionals in the field of drug development in the effective handling, storage, and application of this versatile molecule.

Core Properties of m-PEG5-azide

m-PEG5-azide is a hydrophilic linker commonly employed in bioconjugation and drug delivery systems through "click chemistry". Its polyethylene glycol (PEG) backbone enhances aqueous solubility, while the terminal azide group allows for efficient and specific conjugation to alkyne-containing molecules.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Molecular Formula: $C_{11}H_{23}N_3O_5$

Molecular Weight: 277.32 g/mol

Solubility Profile

The hydrophilic nature of the PEG chain imparts excellent solubility in a variety of solvents, a critical feature for its application in biological systems.

Table 1: Quantitative and Qualitative Solubility of **m-PEG5-azide**

Solvent	Solubility	Reference(s)
Water	Soluble, >10 mg/mL (clear solution)	
Dimethyl Sulfoxide (DMSO)	Soluble, >10 mg/mL (clear solution)	
Dichloromethane (DCM)	Soluble	
Dimethylformamide (DMF)	Soluble	
Chloroform	Soluble, >10 mg/mL (clear solution)	
Ethanol	Soluble	
Toluene	Less soluble	
Diethyl Ether	Not soluble	

Stability and Handling

Proper storage and handling are paramount to maintain the integrity and reactivity of **m-PEG5-azide**. As an organic azide, it is classified as an energetic material, although its stability is significantly enhanced by the long carbon chain of the PEG linker.

Table 2: Stability and Recommended Storage Conditions for **m-PEG5-azide**

Condition	Recommendation	Reference(s)
Storage Temperature	Solid: -20°C for long-term storage. Stock Solution: -20°C for up to 1 month, -80°C for up to 6 months.	
Light Exposure	Store in the dark. Use of amber vials is recommended.	
Moisture	Store in a tightly sealed container to prevent hydrolysis. PEGs are hygroscopic.	
Repeated Freeze-Thaw	Avoid for stock solutions; aliquot into single-use volumes.	
pH Stability	While specific data for m-PEG5-azide is not detailed in the provided results, PEG chains are stable in aqueous solutions at room temperature and are not readily hydrolyzed. Extreme pH should be avoided. Azides can form hydrazoic acid in acidic conditions.	

Chemical Compatibility and Safety:

Organic azides require careful handling to avoid potentially hazardous reactions. The stability of **m-PEG5-azide** is relatively high for an organic azide due to its favorable carbon-to-nitrogen ratio (C/N ratio of 11/3) and adherence to the "Rule of Six," which indicates a sufficient number of carbon atoms to dilute the energetic azide group.

Incompatible Materials:

- Acids: Can form the highly toxic and explosive hydrazoic acid.

- Metals (especially heavy metals): Can form highly unstable and explosive metal azides. Avoid using metal spatulas.
- Halogenated Solvents (e.g., Dichloromethane, Chloroform): Can form explosive di- and tri-azidomethane. While some sources list DCM as a solvent, it should be used with caution and not for reactions where azide concentration is high or during workup procedures involving concentration.
- Reducing Agents: The azide group can be reduced to an amine.

Experimental Protocols

Protocol 1: Determination of m-PEG5-azide Solubility

Objective: To quantitatively determine the solubility of **m-PEG5-azide** in a specific solvent.

Materials:

- **m-PEG5-azide**
- Solvent of interest (e.g., water, ethanol, PBS buffer)
- Analytical balance
- Vortex mixer
- Centrifuge
- HPLC or ^1H NMR for quantification

Methodology:

- Prepare a series of saturated solutions by adding an excess amount of **m-PEG5-azide** to a known volume of the solvent in separate vials.
- Equilibrate the samples at a controlled temperature (e.g., 25°C) with continuous agitation for 24 hours to ensure equilibrium is reached.
- Centrifuge the samples to pellet the undissolved solid.

- Carefully collect an aliquot of the supernatant.
- Dilute the supernatant with a known volume of the solvent.
- Quantify the concentration of **m-PEG5-azide** in the diluted supernatant using a validated analytical method such as HPLC or ^1H NMR with an internal standard.
- Calculate the original concentration in the supernatant to determine the solubility in mg/mL or mol/L.

Protocol 2: Long-Term Stability Assessment of m-PEG5-azide

Objective: To evaluate the stability of **m-PEG5-azide** over time under different storage conditions.

Materials:

- **m-PEG5-azide**
- Solvent for preparing stock solutions (e.g., DMSO or water)
- Temperature-controlled storage chambers (e.g., -20°C and 4°C)
- Light-blocking containers (e.g., amber vials)
- HPLC or ^1H NMR for purity analysis

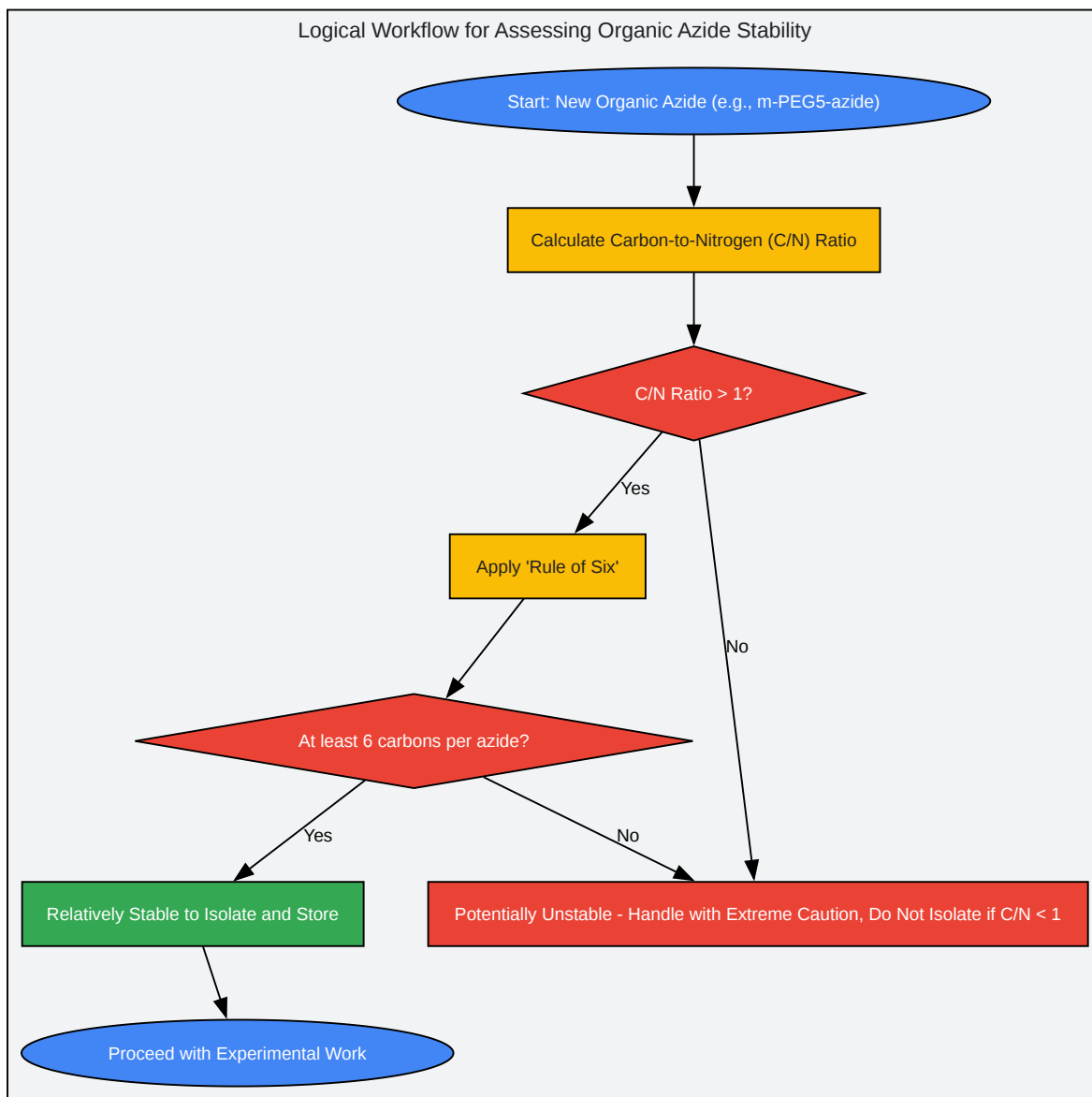
Methodology:

- Prepare a stock solution of **m-PEG5-azide** at a known concentration.
- Aliquot the solution into multiple amber vials for each storage condition and time point to avoid repeated freeze-thaw cycles.
- Store the vials at a minimum of two different temperatures, for example, -20°C and 4°C , protected from light.

- Establish analysis time points, such as 0, 1, 3, 6, and 12 months.
- At each time point, retrieve one vial from each storage condition.
- Allow the vial to equilibrate to room temperature before opening.
- Analyze the sample using a validated HPLC or ^1H NMR method to determine the purity and identify any degradation products.
- Compare the purity at each time point to the initial (time 0) purity to assess the degradation rate.

Visualizations

The following diagrams illustrate key logical and experimental workflows relevant to the use of **m-PEG5-azide**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for assessing the stability of organic azides.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methylamino-PEG5-azide, 2055046-24-5 | BroadPharm [broadpharm.com]
- 2. m-PEG5-azide, 1202681-04-6 | BroadPharm [broadpharm.com]
- 3. polysciences.com [polysciences.com]
- 4. Azide PEG, Azide linker for Click Chemistry Reactions | AxisPharm [axispharm.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [solubility and stability of m-PEG5-azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609268#solubility-and-stability-of-m-peg5-azide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com